

FT-IR analysis of 4-Propylnonan-4-ol

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Compound of Interest

Compound Name: 4-Propylnonan-4-ol

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An in-depth guide to the Fourier-Transform Infrared (FT-IR) spectroscopy analysis of **4-Propylnonan-4-ol**, a tertiary alcohol. This document provides detailed application notes, experimental protocols, and data interpretation guidelines tailored for researchers, scientists, and professionals in drug development.

Application Notes

Fourier-Transform Infrared (FT-IR) spectroscopy is a powerful and non-destructive analytical technique used to identify functional groups within a molecule. For **4-Propylnonan-4-ol** ($C_{12}H_{26}O$), a tertiary alcohol, FT-IR analysis is crucial for structural confirmation and purity assessment. The key identifying features in its spectrum are the characteristic vibrational modes of the hydroxyl (-OH) group and the carbon-oxygen (C-O) single bond, alongside the various C-H bond vibrations of the alkyl chains.

The presence of a broad absorption band in the region of $3500-3200\text{ cm}^{-1}$ is a hallmark of the O-H stretching vibration, broadened due to intermolecular hydrogen bonding.^{[1][2][3]} The position of the strong C-O stretching band is diagnostic for the substitution of the alcohol; for tertiary alcohols like **4-Propylnonan-4-ol**, this peak is typically observed in the $1210-1100\text{ cm}^{-1}$ range.^{[1][4]} By analyzing the presence, position, and shape of these characteristic peaks, researchers can verify the identity and integrity of the compound.

Expected FT-IR Vibrational Frequencies for 4-Propylnonan-4-ol

The following table summarizes the expected absorption bands and their corresponding vibrational modes for **4-Propylnonan-4-ol**.

Wavenumber Range (cm ⁻¹)	Vibrational Mode	Intensity	Notes
3500 - 3200	O-H Stretch (Hydrogen-bonded)	Strong, Broad	The broadness is a characteristic result of intermolecular hydrogen bonding. A sharp peak can appear around 3650-3600 cm ⁻¹ in dilute, non-polar solutions.[1]
2960 - 2850	C-H Stretch (Alkyl)	Strong	Multiple peaks arising from symmetric and asymmetric stretching of CH ₂ , and CH ₃ groups.
1465 - 1450	C-H Bend (CH ₂)	Medium	Scissoring and bending vibrations of the methylene groups in the propyl and nonyl chains.
1375 - 1365	C-H Bend (CH ₃)	Medium	Bending vibrations of the terminal methyl groups.
1210 - 1100	C-O Stretch	Strong	This range is characteristic for tertiary alcohols.[4] Primary and secondary alcohols show this band at lower wavenumbers. [1][4]
~650	O-H Bend (Out-of-plane)	Weak, Broad	Also referred to as the O-H wag.[2][4]

Experimental Protocols

Two common methods for analyzing liquid samples like **4-Propylnonan-4-ol** are presented below.

Protocol 1: Analysis using Attenuated Total Reflectance (ATR)

This method is ideal for rapid and easy analysis of liquid samples, requiring minimal sample preparation.^[5]

A. Materials and Equipment

- FT-IR Spectrometer equipped with an ATR accessory (e.g., Diamond or Germanium crystal).^[6]
- **4-Propylnonan-4-ol** sample.
- Solvent for cleaning (e.g., isopropanol or ethanol).
- Lint-free wipes.
- Pipette or dropper.

B. Experimental Procedure

- Instrument Setup:
 - Ensure the FT-IR spectrometer is powered on and has completed its startup diagnostics.
 - Select a spectral range of 4000 to 400 cm^{-1} .^[6]
 - Set the resolution to 4 cm^{-1} .
 - Set the number of scans to be averaged (e.g., 16 or 32) to improve the signal-to-noise ratio.^[6]
- Background Collection:

- Thoroughly clean the surface of the ATR crystal with a lint-free wipe soaked in isopropanol and allow it to dry completely.[5]
- Collect a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum to remove interference from atmospheric CO₂ and H₂O.
- Sample Analysis:
 - Place a small drop (1-2 drops) of **4-Propylnonan-4-ol** directly onto the center of the ATR crystal, ensuring the crystal surface is fully covered.[7][8]
 - Acquire the sample spectrum using the same parameters as the background scan.
- Data Processing and Cleaning:
 - The instrument software will automatically perform the background subtraction.
 - Process the resulting spectrum (e.g., baseline correction, peak picking).
 - After analysis, clean the ATR crystal thoroughly with a solvent-soaked wipe to remove all traces of the sample.[6]

Protocol 2: Analysis using Transmission Cell (Neat Liquid Film)

This is a traditional method for obtaining high-quality spectra of pure liquid samples.

A. Materials and Equipment

- FT-IR Spectrometer.
- Dismountable transmission cell with IR-transparent windows (e.g., NaCl or KBr).[6][9]
- **4-Propylnonan-4-ol** sample.
- Solvent for cleaning (e.g., methylene chloride, followed by ethanol).[9]
- Lint-free wipes and gloves.

- Pipette or dropper.

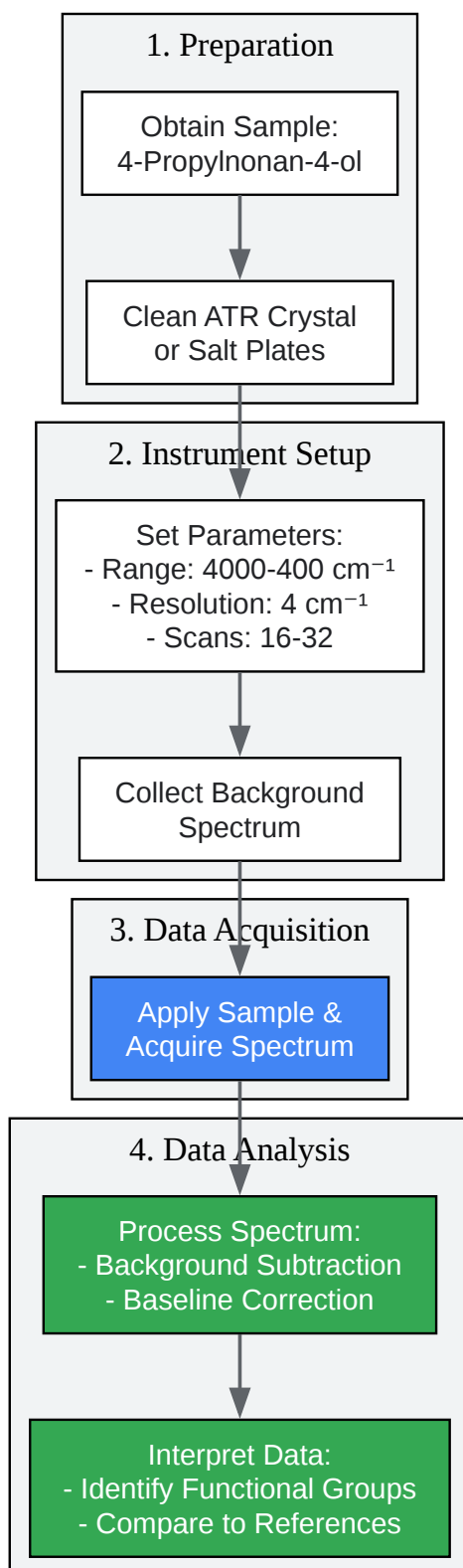
B. Experimental Procedure

- Instrument Setup:
 - Follow the same instrument setup parameters as described in the ATR protocol (Spectral range: 4000-400 cm^{-1} , Resolution: 4 cm^{-1}).
- Background Collection:
 - Collect a background spectrum with an empty IR beam path.
- Sample Preparation:
 - Handle the salt plates with gloves to avoid moisture damage and contamination.[\[9\]](#)
 - Place one to two drops of **4-Propylnonan-4-ol** onto the surface of one salt plate.[\[9\]](#)
 - Carefully place the second salt plate on top and give it a slight turn to spread the liquid into a thin, uniform film without air bubbles.[\[9\]](#)
- Sample Analysis:
 - Place the assembled cell into the sample holder in the spectrometer's sample compartment.
 - Acquire the sample spectrum. If the absorption bands are too intense (flat-topped), the film is too thick. Separate the plates, wipe one clean, and reassemble to create a thinner film.[\[9\]](#)
- Data Processing and Cleaning:
 - Perform background subtraction and any other necessary spectral processing.
 - Disassemble the cell and thoroughly clean the salt plates by wiping with a tissue, washing several times with an appropriate solvent like methylene chloride, and finally rinsing with ethanol.[\[9\]](#)

- Store the cleaned plates in a desiccator to protect them from humidity.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the FT-IR analysis of **4-Propylnonan-4-ol**.



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Caption: General workflow for FT-IR analysis of a liquid sample.

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